

# FSI-TN42 Stability & Storage Specifications

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**Compound Focus:** Fsi-TN42

Cat. No.: S14634475

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The following table consolidates the key quantitative data for handling **FSI-TN42**:

Aspect	Specification	Conditions / Notes
<b>Solubility in DMSO</b>	~200 mg/mL (~406.14 mM) [1] [2]	Requires ultrasonication for dissolution [1] [2].
<b>Powder Storage</b>	-20°C for 3 years; 4°C for 2 years [1] [2]	-
<b>DMSO Stock Solution Storage</b>	-80°C for 6 months; -20°C for 1 month [1] [2]	Avoid repeated freeze-thaw cycles.
<b>Aliquoting</b>	Highly Recommended [1]	Prevents degradation from repeated freeze-thaws.
<b>DMSO Quality</b>	Use newly opened, anhydrous DMSO [1]	Hygroscopic DMSO impacts solubility.

## Troubleshooting Guide & FAQs

Here are solutions to common problems you might encounter when working with **FSI-TN42** solutions.

### Problem 1: The powder or solution does not look right.

- **FAQ: The vial appears empty after delivery. What should I do?**
  - **Cause:** Small quantities of lyophilized product can form a thin film on the vial's walls, making it appear empty [3].
  - **Solution:** Add the recommended solvent (e.g., DMSO) and use vortexing or sonication to ensure the compound is fully dissolved [3].
- **FAQ: The DMSO stock solution is cloudy or has precipitate after thawing.**
  - **Cause:** This is common upon thawing a frozen DMSO stock or when diluting it with aqueous buffers. Water absorption can also cause precipitation [4] [3].
  - **Solution:**
    - **Warm gently:** Warm the solution to 37°C in a water bath for brief periods [3].
    - **Agitate:** Combine warming with vortexing or sonication for several minutes [3].
    - **Confirm dissolution:** Always ensure the precipitate has completely re-dissolved before using the solution in an assay [3].

## Problem 2: The compound precipitates during experimental use.

- **FAQ: The compound dissolves in DMSO but precipitates when I dilute it with my assay buffer.**
  - **Cause:** This is a frequent challenge, as compounds are often less soluble in aqueous media than in pure DMSO [3].
  - **Solution:**
    - **Re-dissolve:** Use a few minutes of vortexing, sonication, or heating in a 37°C water bath with sonication [3].
    - **Ensure freshness:** For critical experiments, prepare the diluted solution fresh just before use [3].
    - **Consider solvent tolerance:** The low final concentration of DMSO (e.g., 0.1% or 0.2%) in most cell-based assays generally does not affect viability [3].

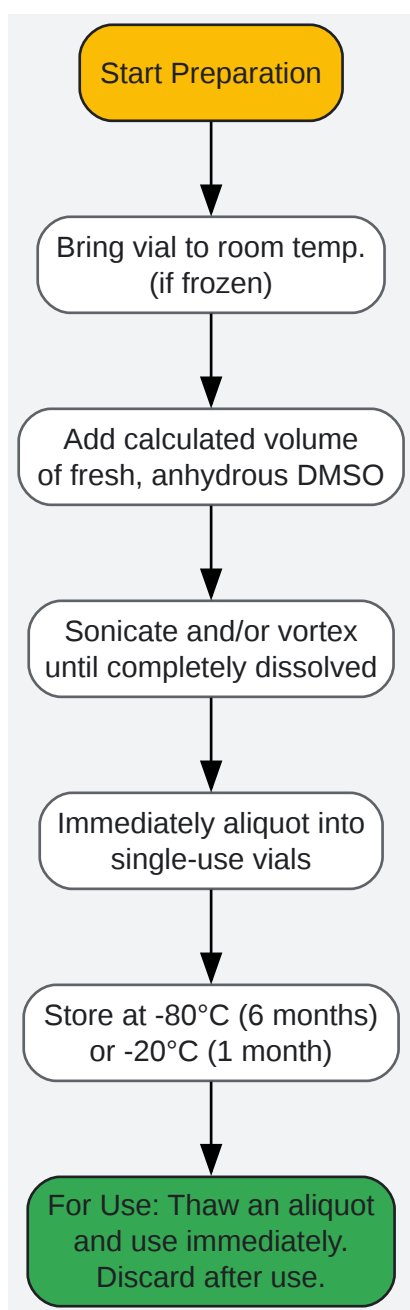
## Problem 3: I am concerned about long-term stability.

- **FAQ: How can I maximize the shelf-life of my DMSO stock solution?**
  - **Practice 1: Aliquoting.** Upon preparation, immediately aliquot the stock solution into single-use vials. This minimizes the number of freeze-thaw cycles and exposure to ambient conditions, which is critical for stability [1] [5].
  - **Practice 2: Control Humidity.** Use tightly sealed containers and store DMSO in a low-humidity environment. Studies show water is a more critical factor in compound loss than oxygen [6] [7].

- **Practice 3: Use Proper Containers.** While studies show no significant difference in compound recovery between glass and polypropylene over 5 months, always use chemically resistant, airtight labware [6].

## Experimental Workflow for Stock Solution Preparation

The diagram below outlines the recommended protocol for creating a stable **FSI-TN42** DMSO stock solution.



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